

3-Ethylhexanoic acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Ethylhexanoic acid

Cat. No.: B1594205

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3-Ethylhexanoic Acid: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethylhexanoic acid (CAS No. 41065-91-2) is a branched-chain carboxylic acid. As with any chemical compound, a thorough understanding of its properties, hazards, and handling requirements is essential for ensuring laboratory safety and the integrity of research. This technical guide provides an in-depth overview of the available safety data and handling precautions for **3-Ethylhexanoic acid**, with a focus on its application in research and development settings.

It is critical to note that while **3-Ethylhexanoic acid** has a defined chemical structure, comprehensive toxicological data and specific experimental protocols are not as readily available as for its more common isomer, 2-Ethylhexanoic acid. Therefore, this guide emphasizes a cautious approach, adhering to the known data for **3-Ethylhexanoic acid** and supplementing it with general best practices for handling corrosive organic acids.

Physicochemical and Hazard Data

The following tables summarize the key quantitative data for **3-Ethylhexanoic acid**. This information has been compiled from available Safety Data Sheets (SDS) and chemical databases.

Table 1: Physical and Chemical Properties of **3-Ethylhexanoic Acid**

Property	Value
Molecular Formula	C8H16O2
Molecular Weight	144.21 g/mol
Appearance	No data available
Odor	No data available
Boiling Point	No data available
Melting Point	No data available
Flash Point	No data available
Density	No data available
Solubility	No data available

Table 2: Hazard Identification and Classification

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)

Data derived from the Combi-Blocks Safety Data Sheet for **3-Ethylhexanoic acid**.

Table 3: Toxicological Information

Endpoint	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available

Note on Toxicological Data: There is a significant lack of specific toxicological data for **3-Ethylhexanoic acid**. Researchers should handle this compound with the assumption that it may have uncharacterized hazardous properties. The GHS classifications are based on available data but may not be exhaustive.

Safe Handling and Experimental Protocols

Due to the limited specific data for **3-Ethylhexanoic acid**, the following protocols are based on general best practices for handling corrosive and irritant organic acids.

1. Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn when handling larger quantities or when there is a significant risk of splashing.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Inspect gloves for any signs of degradation before use.
- **Skin and Body Protection:** A lab coat must be worn. For procedures with a higher risk of exposure, a chemical-resistant apron and closed-toe shoes are essential.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.

2. Engineering Controls

- Ventilation: A properly functioning chemical fume hood is the primary engineering control for minimizing inhalation exposure.
- Eyewash Stations and Safety Showers: These must be readily accessible in the immediate work area.

3. General Handling Procedures

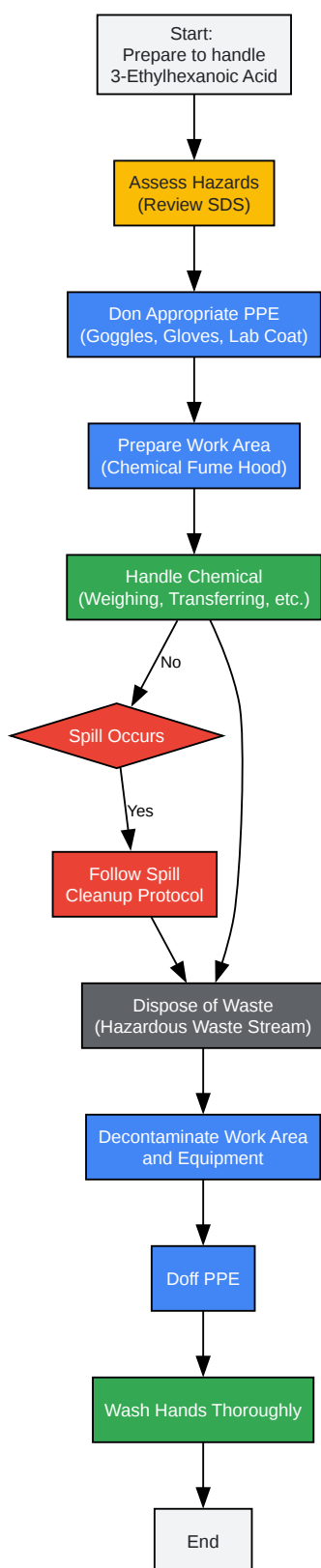
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.

4. Spill and Waste Disposal

- Small Spills: Absorb with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Large Spills: Evacuate the area. Contain the spill if it is safe to do so. Contact your institution's environmental health and safety (EHS) department for assistance.
- Waste Disposal: Dispose of **3-Ethylhexanoic acid** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Logical Workflow for Handling 3-Ethylhexanoic Acid

The following diagram illustrates the logical steps for the safe handling of **3-Ethylhexanoic acid** in a laboratory setting.



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Safe Handling Workflow for **3-Ethylhexanoic Acid**

Signaling Pathways and Biological Activity

There is currently no specific information available in the scientific literature detailing the interaction of **3-Ethylhexanoic acid** with specific signaling pathways or its precise biological activities.

As a short-chain fatty acid (SCFA), it belongs to a broad class of molecules that are known to have diverse biological roles, including serving as energy sources for cells and modulating inflammatory and metabolic pathways. However, it is crucial to avoid extrapolating the general functions of SCFAs to a specific, uncharacterized molecule like **3-Ethylhexanoic acid**.

Researchers investigating the biological effects of this compound should consider a comprehensive screening approach to determine its activity profile.

Conclusion

3-Ethylhexanoic acid is a compound for which detailed safety and toxicological data are limited. The available information indicates that it should be handled as a hazardous substance that is harmful if swallowed and causes skin, eye, and respiratory irritation. All laboratory work with this chemical must be conducted with appropriate personal protective equipment and engineering controls, primarily a chemical fume hood. The lack of comprehensive data necessitates a conservative and cautious approach to its handling and use in research and development. Further toxicological studies are required to fully characterize the safety profile of **3-Ethylhexanoic acid**.

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